

Application Notes and Protocols for Biotinylating Peptides with Sulfo-NHS-LC-Biotin

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Compound of Interest

Compound Name: *Sulfo-NHS-LC-Biotin sodium*

Cat. No.: *B12352772*

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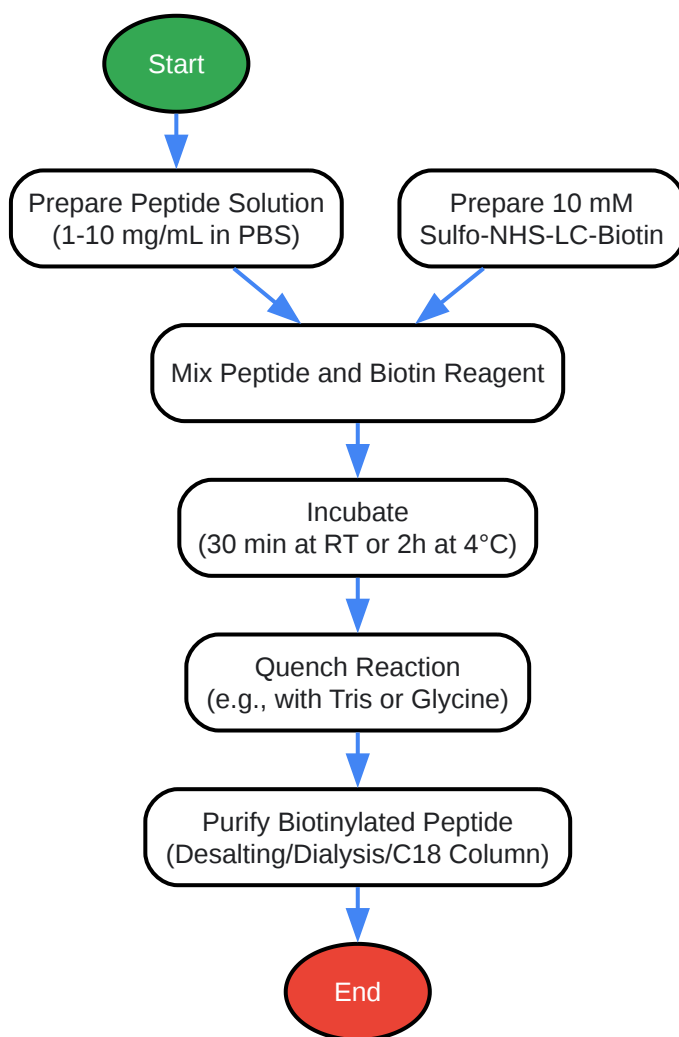
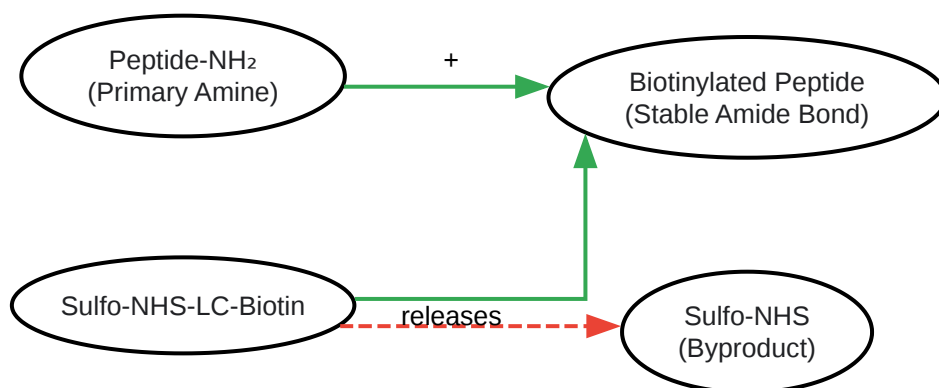
This document provides a detailed protocol for the biotinylation of peptides using Sulfo-NHS-LC-Biotin, a water-soluble and amine-reactive biotinylation reagent. This process is crucial for various applications, including immunoassays, affinity purification, and protein interaction studies.

Introduction

Biotinylation is the process of covalently attaching biotin to a molecule, such as a peptide or protein.[1] The high-affinity interaction between biotin and avidin or streptavidin ($K_d \approx 10^{-15}$ M) makes this a powerful tool in biotechnology and drug development.[1][2] Sulfo-NHS-LC-Biotin (Sulfosuccinimidyl-6-(biotinamido)hexanoate) is an ideal reagent for this purpose as its N-hydroxysuccinimide (NHS) ester reacts efficiently with primary amines ($-NH_2$) on the peptide's N-terminus and lysine side chains to form stable amide bonds.[3][4] The inclusion of a hydrophilic sulfonyl group makes the reagent water-soluble, allowing for reactions to be performed in aqueous buffers without the need for organic solvents like DMSO or DMF.[3][4]

Chemical Reaction

The biotinylation reaction with Sulfo-NHS-LC-Biotin involves the nucleophilic attack of a primary amine on the NHS ester, leading to the formation of a stable amide bond and the release of N-hydroxysulfosuccinimide.[5]



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